

VUF 11222 in DMSO: Technical Support Center

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Compound of Interest

Compound Name: VUF 11222

Cat. No.: B611780

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **VUF 11222** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **VUF 11222** in DMSO?

A1: **VUF 11222** can be dissolved in DMSO at concentrations up to 100 mM (55.23 mg/mL) or 100 mg/mL (181.05 mM).^[1] To achieve this, ultrasonic assistance is recommended.^{[1][2]} It is crucial to use newly opened, anhydrous DMSO, as its hygroscopic nature can negatively affect solubility.

Q2: How should I prepare a stock solution of **VUF 11222** in DMSO?

A2: To prepare a stock solution, add the appropriate amount of anhydrous DMSO to your vial of **VUF 11222** to achieve the desired concentration. Use sonication to aid dissolution. For detailed, step-by-step instructions, please refer to the "Experimental Protocols" section below.

Q3: What are the recommended storage conditions for **VUF 11222** solutions in DMSO?

A3: Once dissolved in DMSO, the solution should be aliquoted to avoid repeated freeze-thaw cycles. For optimal stability, store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. The solid powder form of **VUF 11222** is stable for up to 3 years when stored at -20°C.

Q4: My **VUF 11222** solution shows precipitation. What should I do?

A4: If you observe precipitation, gentle warming and/or sonication can be used to help redissolve the compound. This issue may also arise from using DMSO that has absorbed moisture. Always use anhydrous, newly opened DMSO for the best results.

Q5: How do multiple freeze-thaw cycles affect the stability of the **VUF 11222** stock solution?

A5: While some studies on general compounds in DMSO show no significant loss after several freeze-thaw cycles, it is best practice to avoid them. Repeated cycling can introduce moisture and potentially degrade the compound over time. Aliquoting the stock solution upon preparation is highly recommended to maintain the integrity of your experiments.

Data Presentation

VUF 11222 Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100 - 181.05	55.23 - 100	Ultrasonic assistance is recommended. Use of newly opened, anhydrous DMSO is critical.
Ethanol	10	5.52	Requires gentle warming.

VUF 11222 Stability and Storage Recommendations

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
In DMSO	-80°C	6 months
In DMSO	-20°C	1 month

Experimental Protocols

Protocol 1: Preparation of a 10 mM VUF 11222 Stock Solution in DMSO

Objective: To prepare a clear, ready-to-use 10 mM stock solution of **VUF 11222** in anhydrous DMSO.

Materials:

- **VUF 11222** (solid powder, M.Wt: 552.33)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Bath sonicator

Procedure:

- Before opening, allow the vial of **VUF 11222** to equilibrate to room temperature for at least 60 minutes.
- Calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM solution from 5.52 mg of **VUF 11222**:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.00552 \text{ g} / (0.010 \text{ mol/L} * 552.33 \text{ g/mol}) = 0.001 \text{ L} = 1 \text{ mL}$
- Add the calculated volume of anhydrous DMSO directly to the vial containing the **VUF 11222** powder.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes.

- If the solid is not fully dissolved, place the vial in a bath sonicator for 5-10 minutes, or until the solution is clear. Gentle warming can also be applied if necessary.
- Once fully dissolved, dispense the solution into single-use aliquots in sterile, tightly sealed vials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol 2: Assessing Long-Term Stability of VUF 11222 in DMSO via LC-MS

Objective: To evaluate the degradation of **VUF 11222** in a DMSO stock solution over time under specific storage conditions.

Materials:

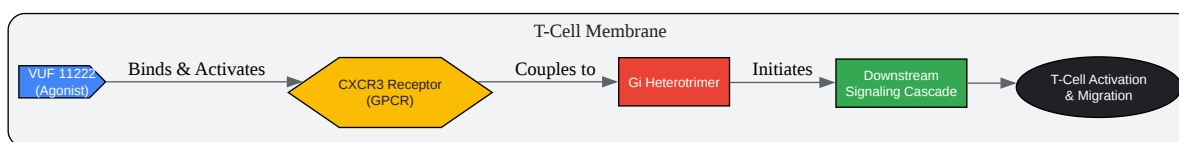
- Prepared stock solution of **VUF 11222** in anhydrous DMSO (e.g., 10 mM).
- Amber glass vials.
- LC-MS system with a C18 reversed-phase column.
- Calibrated analytical standard of **VUF 11222**.

Procedure:

- **Stock Preparation:** Prepare a stock solution of **VUF 11222** in anhydrous DMSO as described in Protocol 1.
- **Aliquoting:** Dispense the stock solution into multiple amber glass vials, ensuring minimal headspace, and cap them tightly.
- **Time-Zero (T0) Analysis:** Immediately take one aliquot for analysis. Prepare a diluted sample suitable for LC-MS analysis and determine the initial purity. This serves as your baseline.
- **Storage:** Store the remaining vials under the desired conditions (e.g., -80°C, -20°C, and 4°C) and protect them from light.

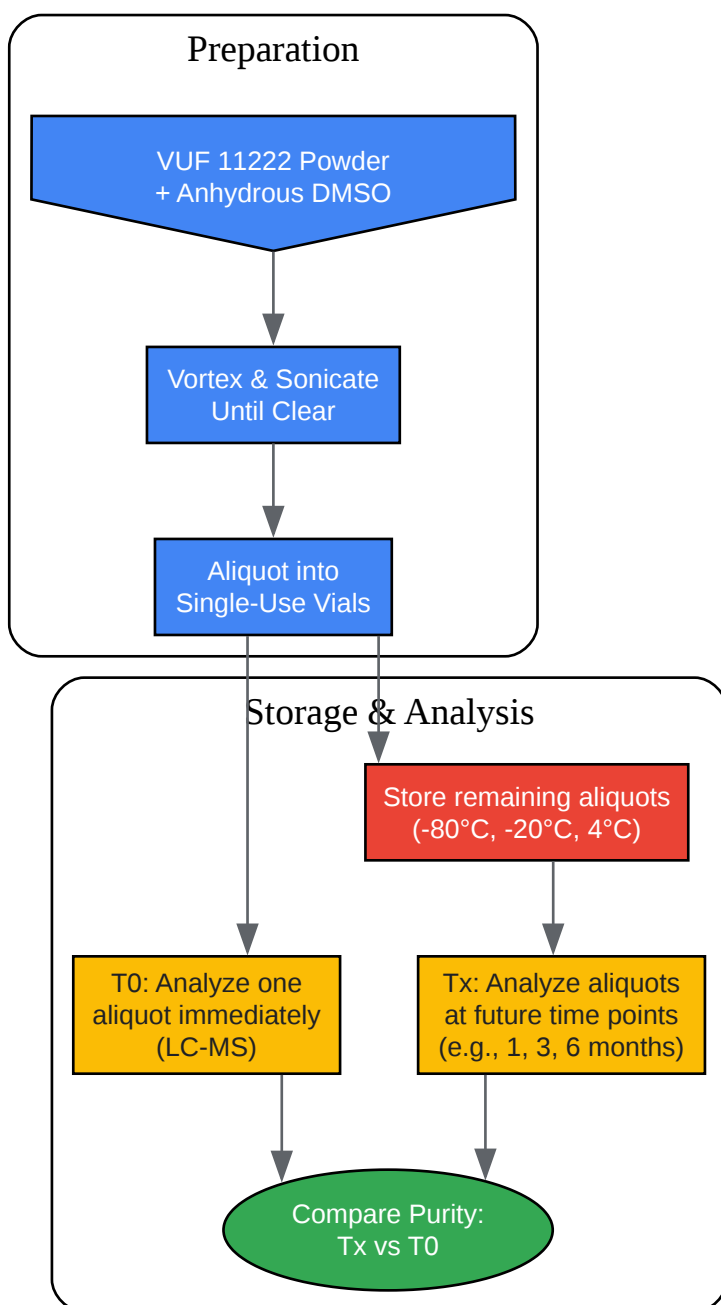
- Time-Point Analysis: At predetermined intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one vial from each storage condition.
- Sample Analysis: Allow the sample to equilibrate to room temperature. Analyze the sample by LC-MS using the identical method as the T0 analysis.
- Data Analysis: Calculate the purity of **VUF 11222** at each time point by dividing its peak area by the total peak area of all components. Compare these purity values to the T0 baseline to quantify degradation.

Visualizations



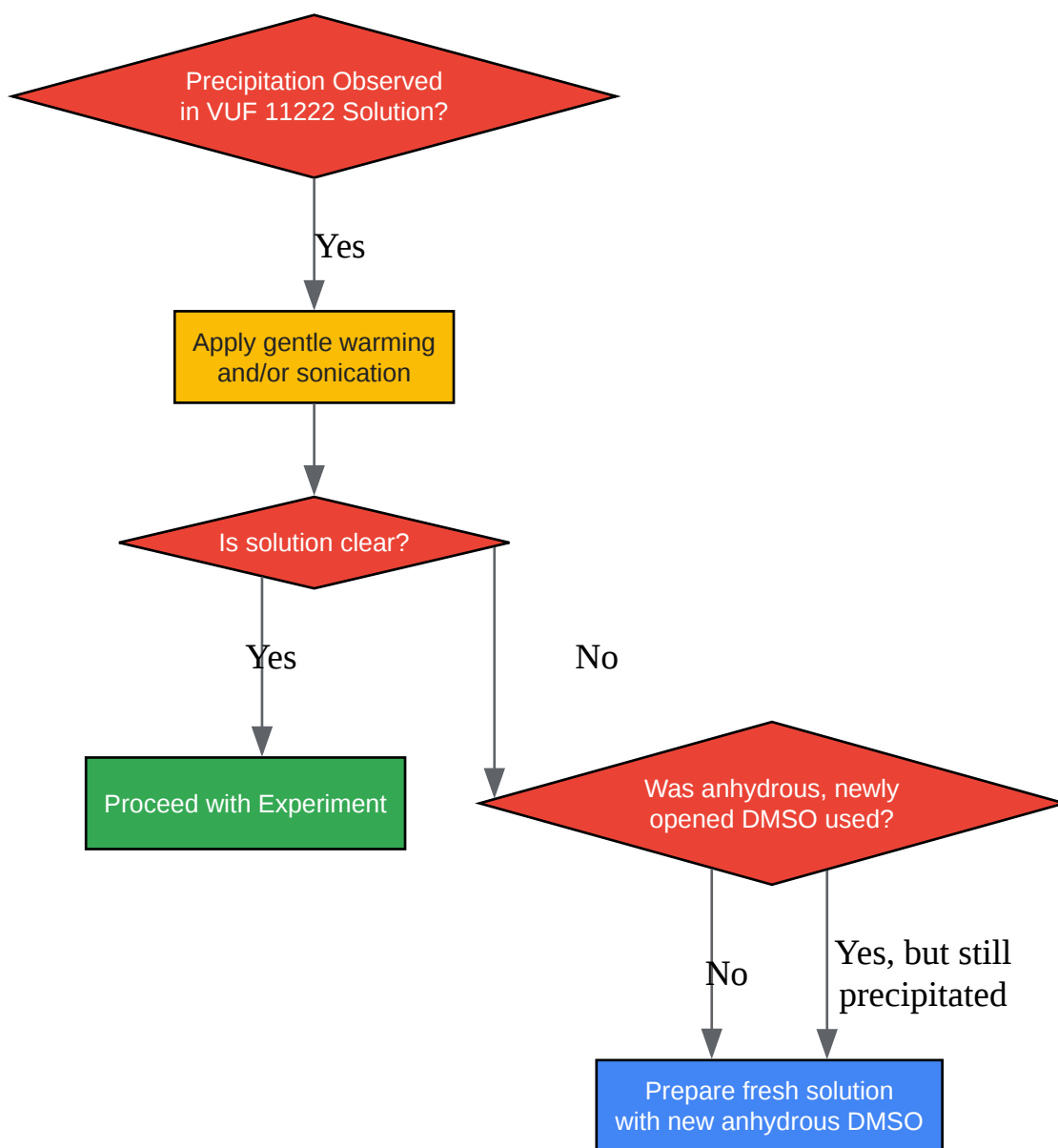
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Caption: **VUF 11222** is a G-protein biased agonist that activates the CXCR3 receptor.



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Caption: Workflow for assessing the long-term stability of **VUF 11222** in DMSO.



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Caption: Troubleshooting guide for **VUF 11222** solubility issues in DMSO.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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